

Safe Disposal Protocol: Gadolinium-Nickel () Intermetallics

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Compound of Interest

Compound Name: Gadolinium--nickel (2/7)

CAS No.: 12024-84-9

Cat. No.: B14736057

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(2:7) Alloys

Executive Summary: The "Stop/Go" Directive

Do NOT dispose of Gadolinium-Nickel (

) powders in standard trash or general chemical waste bins without prior stabilization. is an intermetallic compound frequently used in hydrogen storage and nickel-metal hydride (NiMH) batteries. While the bulk solid is relatively stable, fine powders and hydrided forms (used material) are pyrophoric and water-reactive. Improper disposal can lead to waste-stream fires and toxic nickel leaching.

Immediate Action Required:

- Bulk Solids (>1mm): Segregate as Toxic/Heavy Metal Waste.
- Fine Powders (<100µm): STOP. Require passivation (Section 3) before disposal.
- Cycled/Hydrided Material: Treat as Class 4.3 (Water Reactive) until dehydrogenated.

Hazard Landscape & Causality[1][2]

To handle this material safely, one must understand the why behind the protocols. The hazard profile is a synergistic combination of its constituents and its physical state.

Component Analysis

Component	Primary Hazard	Mechanism of Action	Regulatory Note
Nickel (Ni)	Carcinogen (Cat 2), Skin Sensitizer	Ni ions interact with DNA repair mechanisms; induces oxidative stress.	RCRA Hazardous Constituent (Appendix VIII).[1] Regulated strictly in CA (Title 22) and EU (REACH).
Gadolinium (Gd)	Water Reactive	Reacts with moisture to release Hydrogen gas ().	Rare earth salts can be acute irritants.
(Alloy)	Pyrophoric / D001	High surface area powders oxidize exothermically in air, potentially auto-igniting.	If hydrided, releases upon contact with water/acids.

The "Used Material" Risk (Hydrides)

If the

has been cycled in a hydrogen storage experiment, it likely exists as a metal hydride phase ().

- Risk: Metal hydrides are significantly more reactive than the parent alloy.
- Protocol: You must assume used material is fully hydrided unless verifying desorption data exists.

Pre-Disposal Stabilization (The "Self-Validating" System)

This section details the Passivation Protocol for powders. This is a self-validating system: the completion of the reaction is visually and thermally observable, ensuring the waste is safe for transport.

Equipment

- Inert Atmosphere Glovebox (Argon) or Fume Hood with Argon line.
- Pyrex beaker.
- Mineral oil or high-flashpoint inert solvent (e.g., Dodecane).
- Thermocouple.

The Slurry Passivation Method

- Goal: Controlled oxidation of the surface to prevent runaway pyrophoric reaction.

Step 1: Inert Suspension Transfer the reactive powder into a beaker containing enough mineral oil to fully submerge the solids. This immediately cuts off oxygen access.

Step 2: Controlled Exposure Move the beaker to the back of a fume hood. While stirring, expose the oil surface to air.

- Observation: If the oil warms significantly ($>50^{\circ}\text{C}$), the powder is highly active. Stop and let cool.

Step 3: Chemical Deactivation (For Hydrides) If the material is suspected to be a hydride:

- Add a 5% solution of isopropanol (IPA) in oil slowly.
- Mechanism: The alcohol provides a controlled proton source to slowly release stored hydrogen ().

- Validation: Watch for bubbling. When bubbling ceases, the hydride is largely decomposed.

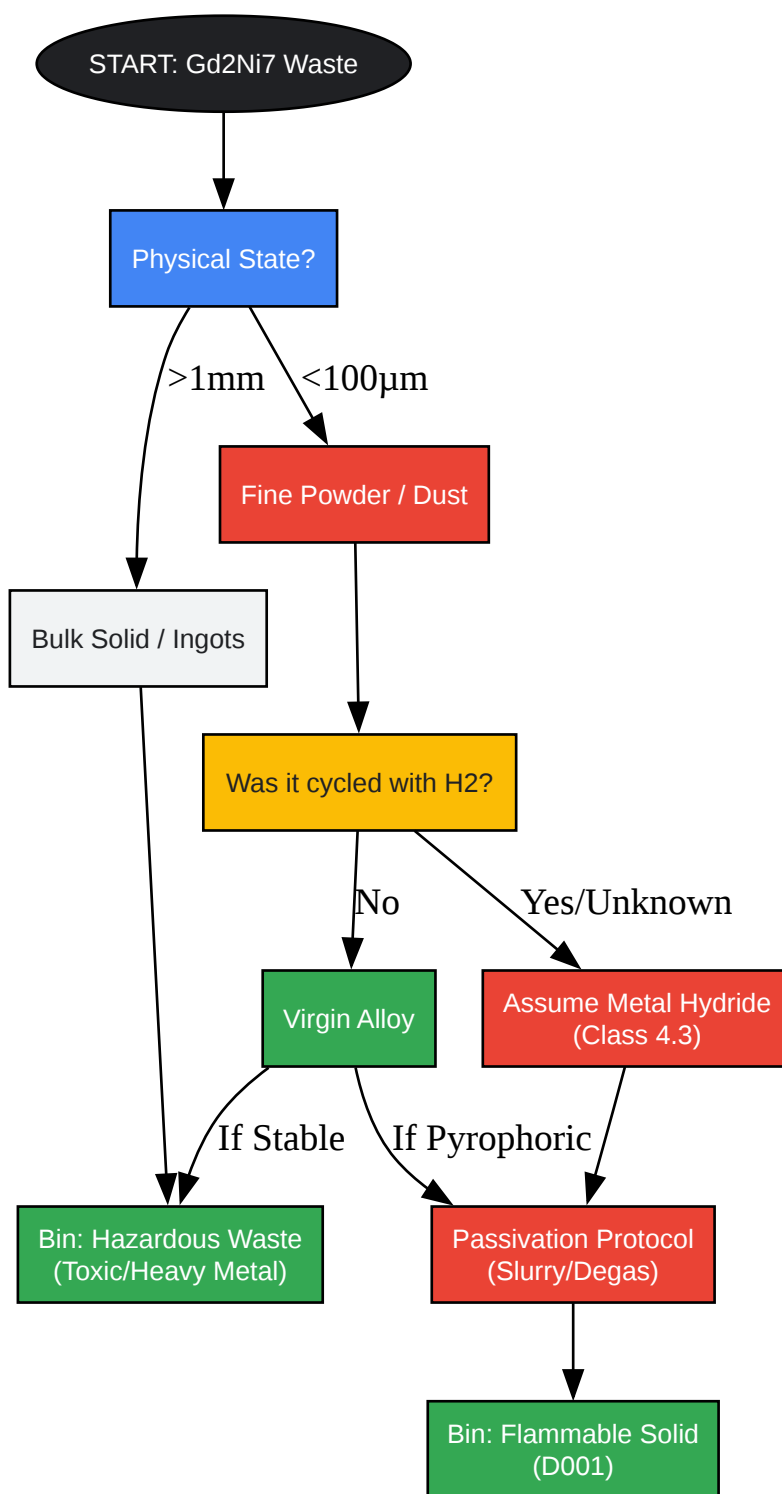
Step 4: Filtration & Packaging Once the slurry is thermally stable (room temperature) and shows no bubbling:

- Filter the solid (or keep as a slurry if waste contractor prefers).
- Package in a double-contained HDPE jar.
- Label as "Waste Flammable Solid, Inorganic, N.O.S. (Contains Nickel, Gadolinium)."

Operational Workflow (Visualization)

The following diagrams illustrate the decision logic and the passivation workflow.

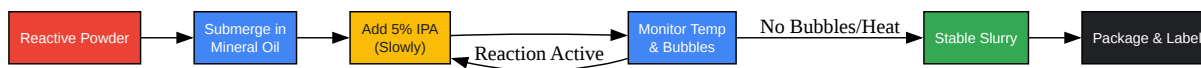
Disposal Decision Tree



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Figure 1: Decision logic for classifying and treating Gd-Ni waste based on physical state and experimental history.

Passivation Workflow



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Figure 2: Step-by-step passivation workflow for reactive/hydrided powders.

Regulatory Classification & Coding

Proper coding ensures your facility remains compliant with federal and state laws.

Federal (RCRA - 40 CFR)

While Nickel is not one of the "RCRA 8" toxicity characteristic metals (D004-D011), the waste often triggers other codes:

- D001 (Ignitable): Applicable if the powder is pyrophoric (ignites through friction or spontaneous chemical change).
- D003 (Reactive): Applicable if the material reacts violently with water (common for hydrides).

State Specifics (California / Washington)

- California (Title 22): Nickel is a listed toxic metal. The Total Threshold Limit Concentration (TTLC) for Nickel is 2,000 mg/kg. Any bulk disposal of Gd-Ni likely exceeds this, mandating management as Hazardous Waste.

Labeling Guide

Use the following descriptors on your hazardous waste tag:

- Chemical Name: Waste Gadolinium-Nickel Alloy (Powder/Solid).
- Constituents: Nickel (approx. 70%), Gadolinium (approx. 30%), Mineral Oil (if slurried).
- Hazards: Toxic, Carcinogen, Flammable Solid (if powder).

Emergency Contingencies

Scenario: Spillage of Fine Powder outside the Hood

- Do NOT use water. Water may generate hydrogen gas and spread the contamination.
- Cover: Immediately cover the spill with Class D (Metal Fire) dry powder or dry sand. This smothers the fire/oxidation.
- Collect: Use non-sparking tools (plastic scoop) to transfer the sand/powder mixture into a metal container.
- Ventilate: Ensure the area is well-ventilated to disperse any potential nickel carbonyl (rare, but possible in specific reducing environments) or hydrogen gas.

References

- Occupational Safety and Health Administration (OSHA). "Toxic and Hazardous Substances: Nickel." OSHA Standards 1910.1003. [[Link](#)]
- U.S. Environmental Protection Agency (EPA). "Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes." RCRA Online. [[Link](#)]
- American Elements. "Gadolinium Nickel Alloy Safety Data Sheet." American Elements Safety Data. [[Link](#)]
- Carnegie Mellon University EHS. "Pyrophoric Handling Procedure." CMU Environmental Health & Safety. [[Link](#)]
- Department of Toxic Substances Control (DTSC). "California Code of Regulations, Title 22, Division 4.5." California DTSC. [[Link](#)]

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Sources

- [1. hazardouswasteexperts.com \[hazardouswasteexperts.com\]](https://www.hazardouswasteexperts.com)
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